

Safety and handling of (5-Chlorobenzofuran-2-yl)boronic acid

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Compound of Interest

Compound Name: (5-Chlorobenzofuran-2-yl)boronic acid

Cat. No.: B151794

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An In-depth Technical Guide to the Safety and Handling of **(5-Chlorobenzofuran-2-yl)boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling protocols, and application context for **(5-Chlorobenzofuran-2-yl)boronic acid**. The information is compiled from material safety data sheets and chemical supplier information to ensure a high standard of safety and operational guidance for laboratory and research professionals.

Chemical Identification and Properties

(5-Chlorobenzofuran-2-yl)boronic acid is an organic compound frequently used in synthetic chemistry. It serves as a building block in the creation of more complex molecules, particularly in the development of novel bioactive compounds and materials.^{[1][2]} Its utility is primarily derived from the boronic acid functional group, which allows for participation in cross-coupling reactions.

Property	Value
CAS Number	223576-64-5[3]
Molecular Formula	C ₈ H ₆ BClO ₃ [3]
Molecular Weight	196.4 g/mol [3]
Physical Form	Solid
Purity	Typically ≥97-98%[3]

Hazard Identification and GHS Classification

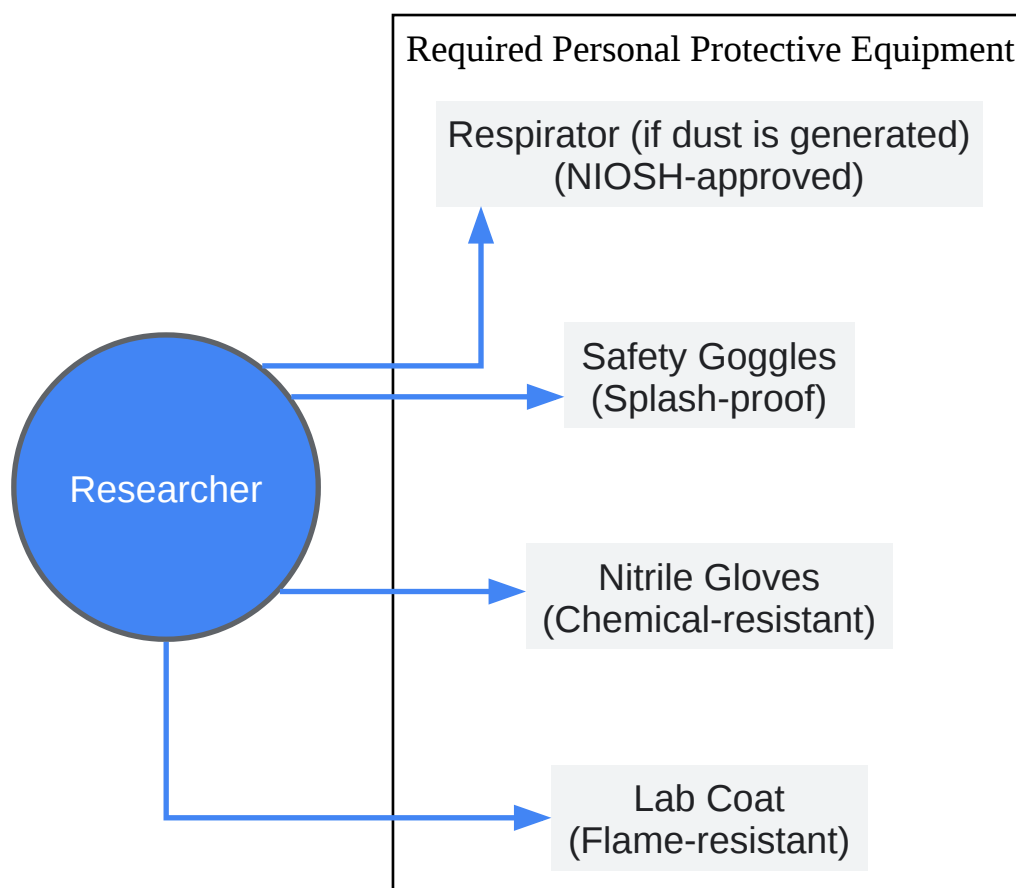
This chemical is considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[4] Adherence to the following classifications and precautionary measures is mandatory.

GHS Classification	Hazard Statement	Precautionary Codes
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation[4][5]	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Eye Irritation, Category 2/2A	H319: Causes serious eye irritation[4][5]	P280, P305+P351+P338, P337+P313
Specific target organ toxicity (single exposure), Category 3	H335: May cause respiratory irritation[4]	P261, P271, P304+P340, P403+P233

Note: Hazard and precautionary statements are based on data for this compound and closely related benzofuran boronic acids.

Personal Protective Equipment (PPE)

Adequate personal protective equipment is essential to minimize exposure and ensure personal safety when handling **(5-Chlorobenzofuran-2-yl)boronic acid**.



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Caption: Essential Personal Protective Equipment for handling **(5-Chlorobenzofuran-2-yl)boronic acid**.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Handling

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[4\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)[\[7\]](#) Do not get the substance on clothing.[\[4\]](#)

- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[8\]](#)[\[9\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[10\]](#)
- Store locked up.[\[4\]](#)
- For long-term stability, some suppliers recommend storing under an inert atmosphere (e.g., Argon) and in a freezer at temperatures under -20°C.
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[8\]](#)

First-Aid and Emergency Procedures

Immediate and appropriate first-aid measures are crucial in the event of accidental exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If symptoms persist or if the person feels unwell, call a POISON CENTER or doctor.[4]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[4][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention.[4]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention if symptoms occur.[4]

Accidental Release Measures

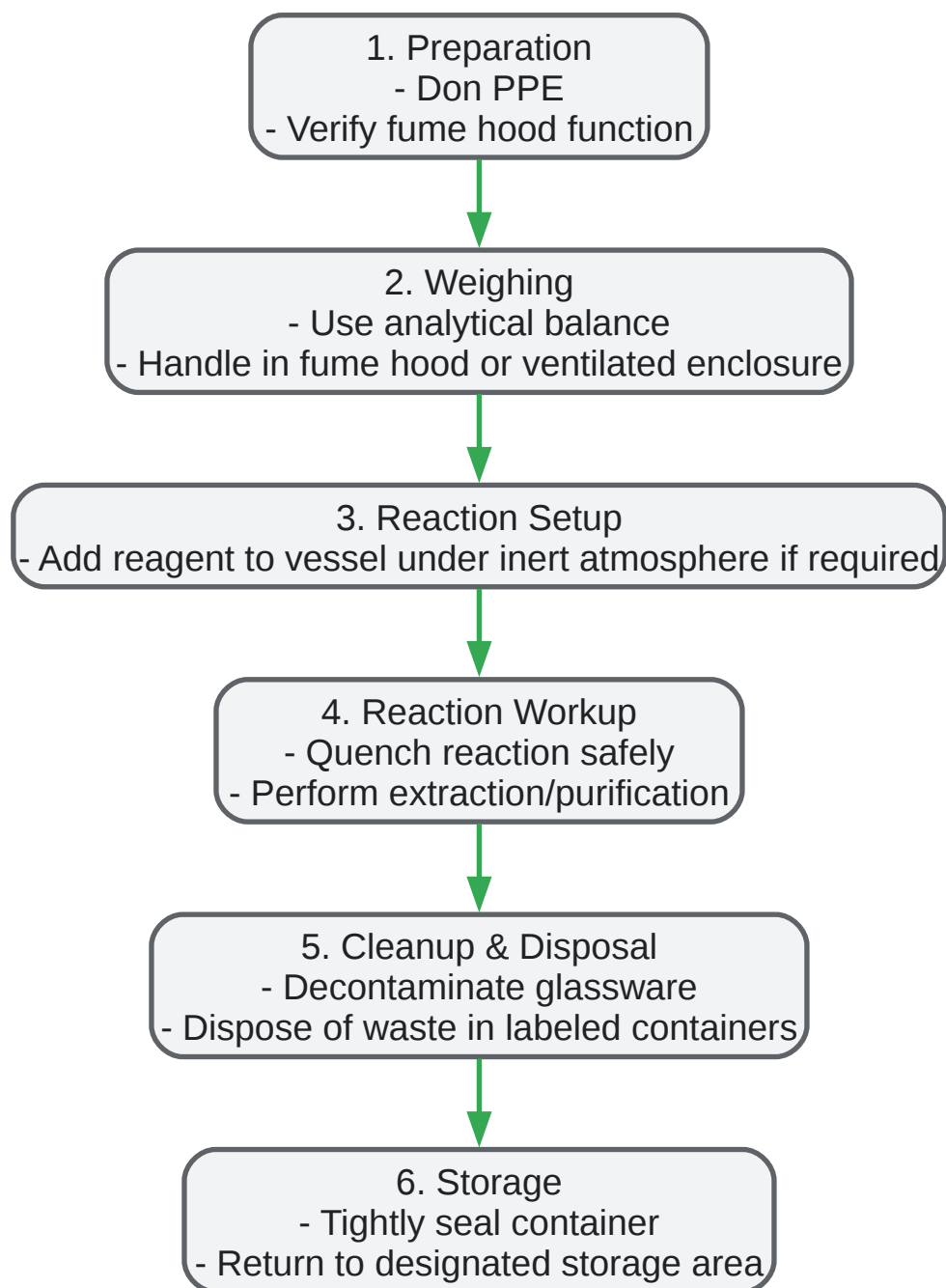
In case of a spill, immediately evacuate the area. Wear appropriate PPE, including a respirator. Use dry clean-up procedures to avoid generating dust.[9] Sweep up the material and place it in a suitable, sealed container for disposal.[4][7] Prevent the product from entering drains or waterways.[8][9]

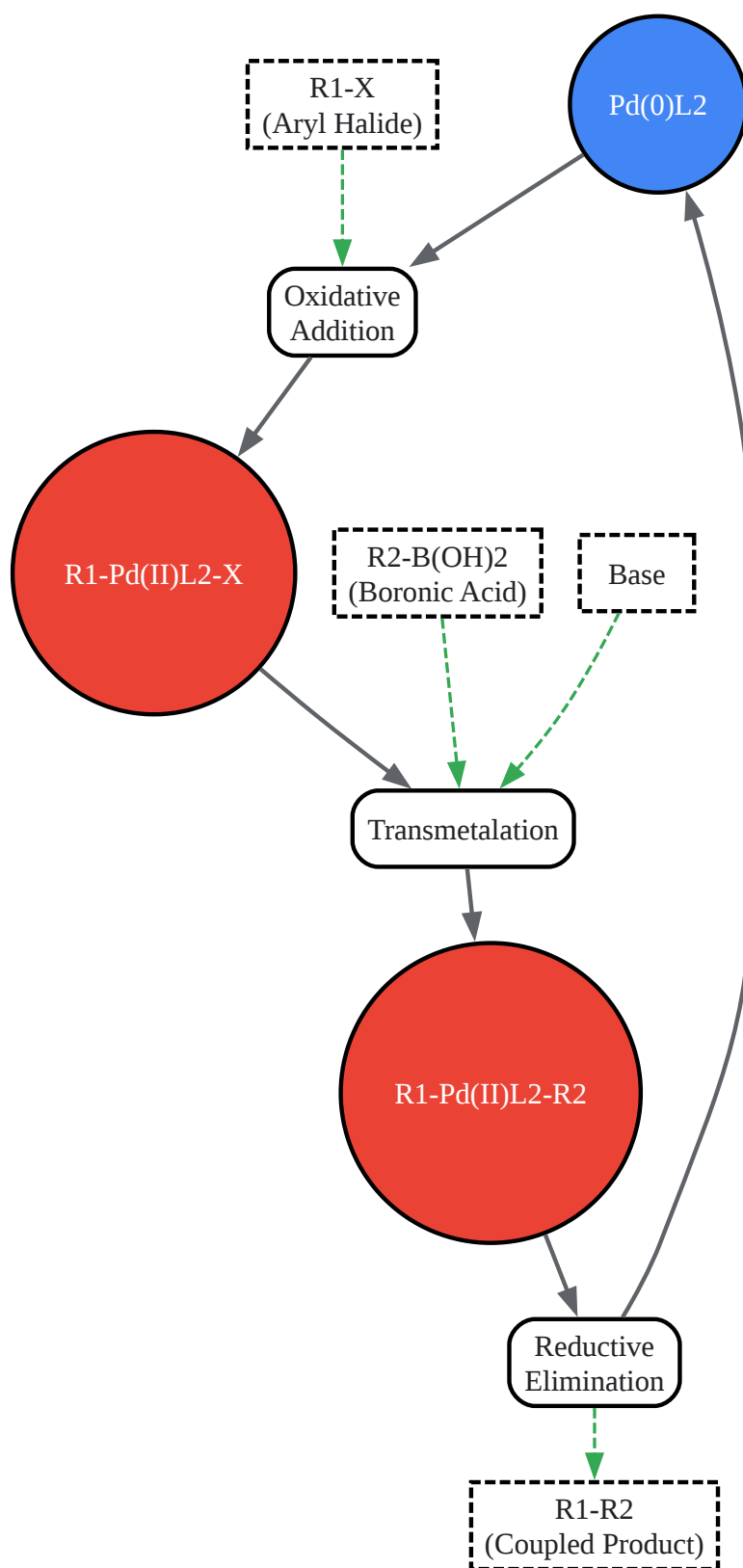
Experimental Protocols and Applications

(5-Chlorobenzofuran-2-yl)boronic acid is primarily used as an intermediate in organic synthesis. Boronic acids are renowned for their role in the Suzuki-Miyaura cross-coupling reaction, a versatile method for forming carbon-carbon bonds.[1][11]

General Handling Workflow in the Laboratory

The following workflow outlines the standard procedure for safely handling the reagent in a research setting.





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